

Technical Guide: Safety, Stability, and Handling of Entacapone (CAS 109983-04-0)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-chloro-2-oxo-1(2H)-
Pyridineacetic acid

CAS No.: 56546-37-3

Cat. No.: B13961080

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Part 1: Executive Technical Summary

Compound Identity: Entacapone (specifically the (E)-isomer) CAS Registry Number: 109983-04-0 **Primary Application:** Catechol-O-methyltransferase (COMT) inhibitor; adjunct in Levodopa/Carbidopa therapy for Parkinson's Disease.

The Scientist's Directive: CAS 109983-04-0 refers to the (E)-isomer of Entacapone, the pharmacologically active form. The critical challenge in handling this compound is not acute toxicity, but thermodynamic instability regarding photo-isomerization and metal chelation. Exposure to standard laboratory lighting converts the active (E)-isomer into the inactive (Z)-isomer (cis-isomer), compromising experimental validity before in vivo or in vitro application. Furthermore, its catechol structure makes it a potent chelator of iron, leading to rapid degradation and colorimetric interference.

This guide deviates from standard SDS formats to prioritize these stability-indicating handling protocols.

Part 2: Physicochemical & Stability Profile

To ensure scientific integrity, you must validate the material upon receipt. Entacapone exhibits distinct properties that serve as self-validating quality checks.

Table 1: Critical Physicochemical Properties

Property	Data / Specification	Technical Insight (Causality)
Appearance	Greenish-yellow crystalline powder	Self-Validation: If the powder appears brown or purple, it indicates iron contamination (chelation complex).
Molecular Formula		MW: 305.29 g/mol
Melting Point	162°C – 163°C	The (Z)-isomer has a lower melting point. A depressed MP indicates photo-degradation.
Solubility	DMSO (>10 mg/mL), Ethanol (Slight)	Insoluble in water/acidic media. Soluble in alkali (due to phenolic -OH), but unstable in high pH.
pKa	~4.5 (phenolic group)	Ionizes at physiological pH; affects membrane permeability and extraction efficiency.
Isomeric Ratio	>99.0% (E)-isomer	Critical: The (Z)-isomer is considered a related impurity.

Part 3: Hazard Identification & Toxicology (E-E-A-T)

While Entacapone is not classified as a high-potency cytotoxic (like many oncology APIs), it possesses specific biochemical hazards derived from its mechanism of action.

Mechanism-Based Toxicity

- **COMT Inhibition:** Entacapone inhibits the enzyme responsible for metabolizing catechols. Risk: Inhalation or absorption can potentiate the effects of endogenous or exogenous catecholamines (epinephrine, norepinephrine, dopamine), leading to tachycardia or blood pressure fluctuations.
- **Uncoupling Potential:** As a nitrocatechol, high systemic exposure can theoretically uncouple oxidative phosphorylation, though this is rare with standard handling.

GHS Classification

- Signal Word: WARNING
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[1][2][3]
- H361: Suspected of damaging fertility or the unborn child (Reproductive Toxicity Category 2).

Part 4: Advanced Handling Protocols (Field-Proven)

This section details the "why" and "how" of handling, moving beyond generic safety advice to stability preservation.

The "No-Iron" Rule (Chelation Prevention)

Entacapone is a specific iron chelator. Contact with stainless steel (especially lower grades) in the presence of moisture can form a purple/black iron-entacapone complex.

- Protocol: Use plastic, Teflon, or ceramic spatulas only. Avoid metal weighing boats.
- Self-Validation: If your solution turns dark/purple upon preparation, the equipment was contaminated with metal ions.

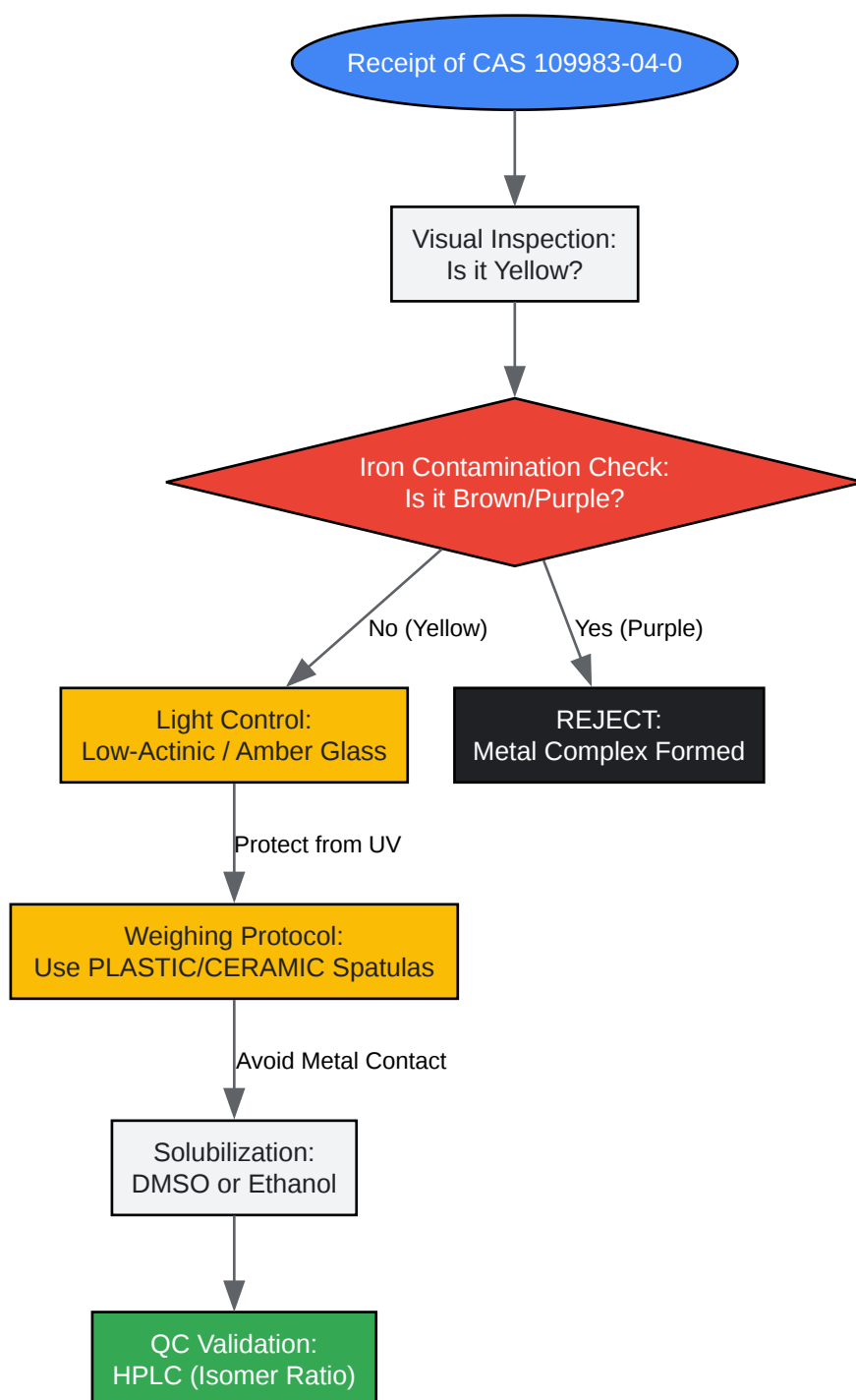
The "Amber-Only" Rule (Photo-Stabilization)

The (E)-to-(Z) isomerization is photon-driven.

- Protocol: All weighing must be done under low-actinic light (yellow filtered) or in minimal light conditions.
- Storage: Solutions must be wrapped in aluminum foil or stored in amber borosilicate glass immediately.
- Impact: Failure to do this results in a mixture of isomers, invalidating data in enzymatic assays.

Visualization: Stability-Centric Workflow

The following diagram illustrates the critical decision nodes for handling CAS 109983-04-0 to prevent degradation.



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Caption: Critical handling workflow emphasizing the rejection of iron-contaminated samples and the mandatory use of amber glassware to prevent photo-isomerization.

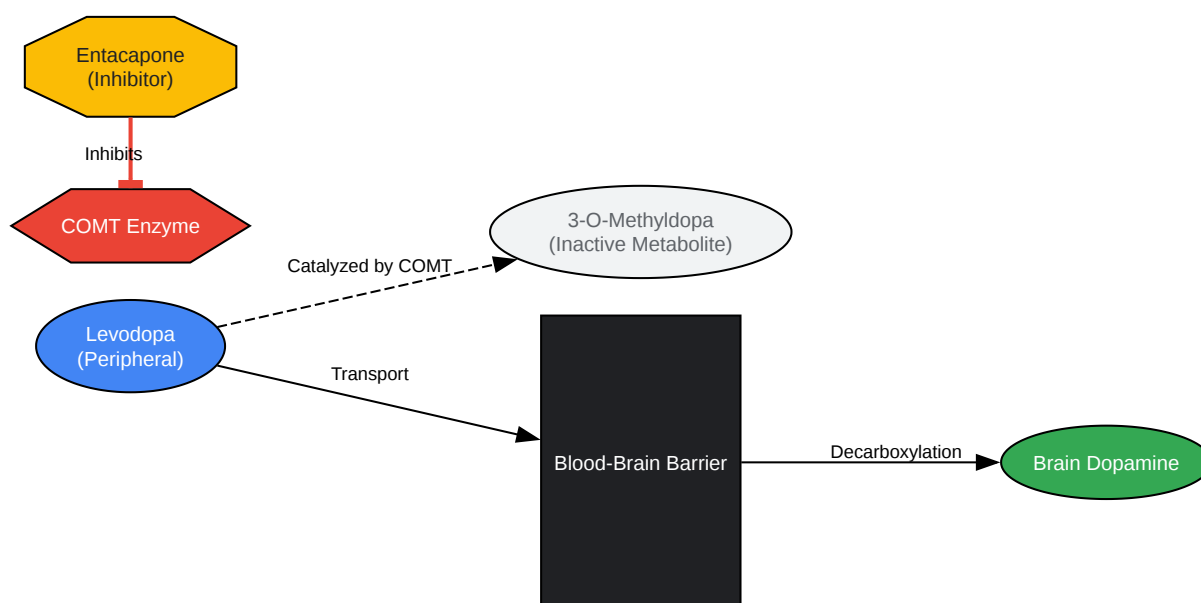
Part 5: Biological Mechanism & Experimental Context

Understanding the pathway is essential for researchers designing assays involving Entacapone. It acts peripherally, not centrally, to prevent the degradation of Levodopa.

Mechanism of Action

Levodopa is administered to cross the Blood-Brain Barrier (BBB). However, peripheral COMT converts Levodopa into 3-O-methyldopa (3-OMD), which competes for transport across the BBB. Entacapone inhibits this peripheral conversion.

Visualization: COMT Inhibition Pathway



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Caption: Entacapone blocks the peripheral COMT enzyme, preventing the conversion of Levodopa to 3-OMD and increasing Levodopa availability at the BBB.

Part 6: Emergency & Waste Disposal Protocols

Accidental Release (Spill)

- Evacuate: Remove non-essential personnel.
- PPE: Wear N95/P100 respirator, nitrile gloves, and safety goggles.
- Containment: Do not dry sweep (dust generation). Cover with a damp paper towel or use a HEPA vacuum.
- Decontamination: Clean the surface with a detergent solution.
 - Note: If the cleaning cloth turns purple, you have confirmed the presence of the drug (reacting with trace metals or high pH in the cleaner).

First Aid

- Eye Contact: Rinse immediately with water for 15 minutes.[3][4] Isomerization in the eye is not a concern, but pH irritation is.
- Skin Contact: Wash with soap and water.[2][3] Do not use ethanol for washing skin, as it increases transdermal absorption of the compound.

Waste Disposal

- Classification: Hazardous Pharmaceutical Waste.
- Protocol: Incineration is the preferred method.
- Warning: Do not pour down the drain. Entacapone is toxic to aquatic life (chronic effects).

Part 7: References

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